

# CAS number and molecular weight of Sulfanitran

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sulfanitran

Cat. No.: B1682703

[Get Quote](#)

## An In-depth Technical Guide to Sulfanitran

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Sulfanitran**, a sulfonamide antibiotic. The document is structured to furnish researchers, scientists, and drug development professionals with essential data, experimental methodologies, and a visualization of its analytical workflow.

## Core Compound Data

Quantitative information for **Sulfanitran** is fundamental for any experimental design. The following table summarizes its key identifiers and physical properties.

Parameter	Value	Source(s)
CAS Number	122-16-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	335.34 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>14</sub> H <sub>13</sub> N <sub>3</sub> O <sub>5</sub> S	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>

**Sulfanitran**, chemically known as N-[4-[(4-nitrophenyl)amino]sulfonyl]phenyl]acetamide, is recognized for its use as an antibacterial and coccidiostat, particularly in the poultry industry.[\[3\]](#)[\[5\]](#)[\[8\]](#) It is a component of several feed additives used to control coccidiosis in chickens.[\[5\]](#)[\[8\]](#)

## Experimental Protocols

Accurate and reproducible experimental methods are crucial for scientific investigation. This section details a standard protocol for the determination of **Sulfanitran** in poultry feed, a common application of its analysis.

Protocol: Determination of **Sulfanitran** in Poultry Feed by High-Performance Liquid Chromatography (HPLC)

1. Principle: This method describes the quantitative determination of **Sulfanitran** in poultry feed using reversed-phase high-performance liquid chromatography (HPLC) with UV detection.

2. Reagents and Materials:

- **Sulfanitran** reference standard
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade)
- Formic acid
- Solid-phase extraction (SPE) cartridges (e.g., C18)

3. Instrumentation:

- High-Performance Liquid Chromatograph (HPLC) system equipped with a UV-Vis detector
- Analytical balance
- Centrifuge
- Vortex mixer
- SPE manifold

4. Standard Solution Preparation:

- Prepare a stock standard solution of **Sulfanitran** (e.g., 100 µg/mL) by accurately weighing the reference standard and dissolving it in methanol.
- Prepare working standard solutions by serial dilution of the stock solution with the mobile phase.

#### 5. Sample Preparation:

- Weigh a representative sample of the ground poultry feed (e.g., 5 g).
- Add a suitable extraction solvent (e.g., acetonitrile-water mixture).
- Homogenize the sample for a specified period (e.g., 15 minutes).
- Centrifuge the extract to separate the solid particles.
- Pass the supernatant through an SPE cartridge to clean up the sample.
- Elute the analyte from the SPE cartridge with a suitable solvent (e.g., methanol).
- Evaporate the eluate to dryness and reconstitute the residue in the mobile phase.

#### 6. HPLC Conditions:

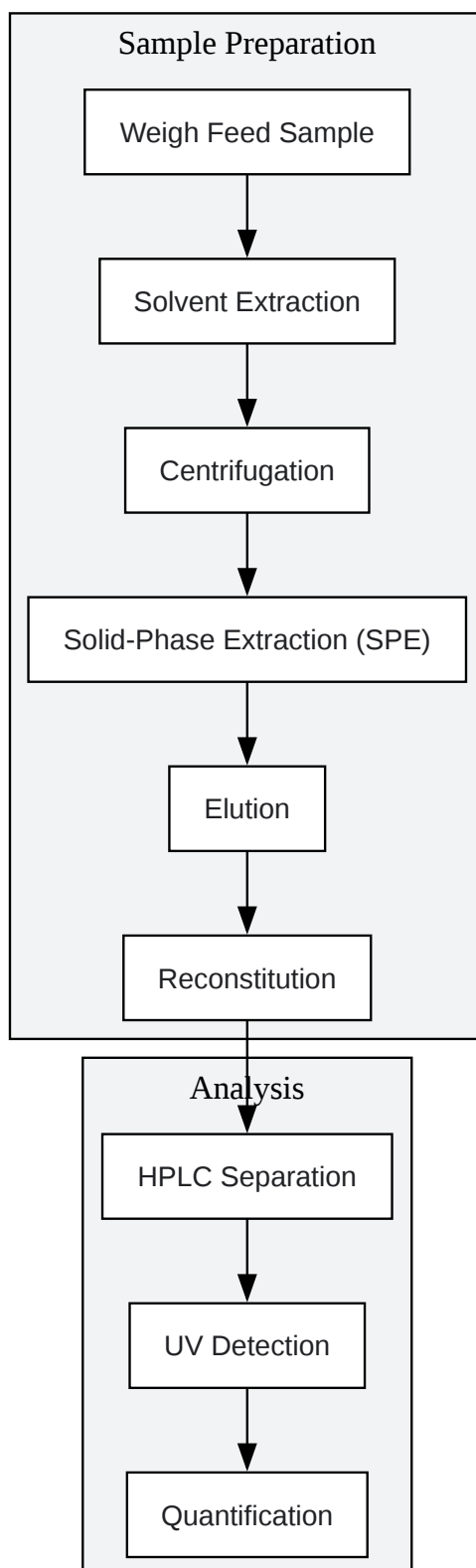
- Column: C18 reversed-phase column (e.g., 4.6 mm x 250 mm, 5 µm)
- Mobile Phase: A mixture of acetonitrile and water with a small percentage of formic acid (e.g., 60:40 v/v acetonitrile:water with 0.1% formic acid).
- Flow Rate: 1.0 mL/min
- Injection Volume: 20 µL
- Detector Wavelength: 280 nm
- Column Temperature: 30 °C

#### 7. Data Analysis:

- Identify the **Sulfanitran** peak in the sample chromatogram by comparing its retention time with that of the standard.
- Quantify the concentration of **Sulfanitran** in the sample by comparing the peak area with a calibration curve generated from the working standard solutions.

## Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining **Sulfanitran** in a sample matrix.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. scbt.com [scbt.com]
- 2. nbinno.com [nbinno.com]
- 3. Sulfanitran [drugfuture.com]
- 4. chemwhat.com [chemwhat.com]
- 5. pharmaffiliates.com [pharmaffiliates.com]
- 6. GSRS [precision.fda.gov]
- 7. Sulfanitran | C<sub>14</sub>H<sub>13</sub>N<sub>3</sub>O<sub>5</sub>S | CID 5334 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Sulfanitran - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [CAS number and molecular weight of Sulfanitran]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682703#cas-number-and-molecular-weight-of-sulfanitran]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)